

synthesis of 3,4,5-Trimethoxyphenylacetic acid from 3,4,5-trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetic acid

Cat. No.: B1207566

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Application Note: A Two-Step Synthesis of 3,4,5-Trimethoxyphenylacetic Acid

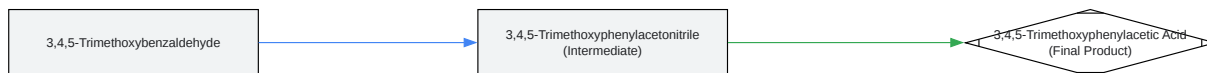
Audience: Researchers, scientists, and drug development professionals.

Introduction: **3,4,5-Trimethoxyphenylacetic acid** is a valuable intermediate in organic synthesis, particularly as a precursor for various pharmaceutical compounds and complex natural products. Its structure, featuring a phenylacetic acid moiety with three methoxy groups, makes it a key building block in medicinal chemistry. This document provides a detailed protocol for a reliable two-step synthesis of **3,4,5-Trimethoxyphenylacetic acid**, starting from the readily available 3,4,5-trimethoxybenzaldehyde. The synthetic strategy involves the conversion of the aldehyde to an intermediate nitrile, 3,4,5-trimethoxyphenylacetone nitrile, which is subsequently hydrolyzed to yield the target carboxylic acid. This method is robust and suitable for laboratory-scale preparations.

Overall Reaction Scheme

The synthesis proceeds in two main steps:

- **Formation of Nitrile:** Conversion of 3,4,5-trimethoxybenzaldehyde to 3,4,5-trimethoxyphenylacetone nitrile via a tosylhydrazone intermediate.
- **Hydrolysis:** Acid-catalyzed hydrolysis of the nitrile to produce **3,4,5-Trimethoxyphenylacetic acid**.



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